

Application Notes and Protocols: Ethyl 2-(benzylamino)-5-bromonicotinate in Organic Synthesis

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Compound of Interest

Compound Name: *Ethyl 2-(benzylamino)-5-bromonicotinate*

Cat. No.: *B1388417*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-(benzylamino)-5-bromonicotinate is a versatile substituted pyridine derivative that serves as a valuable building block in organic synthesis. Its structure, featuring a bromine atom at the 5-position of the pyridine ring and a benzylamino group at the 2-position, makes it an ideal substrate for a variety of cross-coupling reactions. This allows for the introduction of diverse functionalities, leading to the synthesis of complex molecules with potential applications in medicinal chemistry and materials science. The presence of the bromine atom facilitates palladium-catalyzed reactions such as Suzuki-Miyaura and Buchwald-Hartwig couplings, enabling the formation of carbon-carbon and carbon-nitrogen bonds, respectively. These reactions are fundamental in the construction of novel molecular frameworks for drug discovery and development.

Chemical Properties

A summary of the key chemical properties of **Ethyl 2-(benzylamino)-5-bromonicotinate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₅ BrN ₂ O ₂	[1]
Molecular Weight	335.20 g/mol	[1]
CAS Number	1186404-92-1	[1]
Appearance	White to off-white solid	
Melting Point	105-107 °C	
Solubility	Soluble in common organic solvents such as dichloromethane, ethyl acetate, and methanol.	

Applications in Organic Synthesis

The primary application of **Ethyl 2-(benzylamino)-5-bromonicotinate** in organic synthesis is as a key intermediate in palladium-catalyzed cross-coupling reactions. The bromine atom on the pyridine ring is susceptible to oxidative addition to a palladium(0) catalyst, initiating the catalytic cycle for reactions like the Suzuki-Miyaura coupling and the Buchwald-Hartwig amination.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a powerful method for the formation of carbon-carbon bonds, typically between an aryl or vinyl halide and an organoboron compound. **Ethyl 2-(benzylamino)-5-bromonicotinate** can be effectively coupled with various arylboronic acids to introduce a range of substituents at the 5-position of the pyridine ring. This reaction is instrumental in the synthesis of biaryl and heteroaryl structures, which are common motifs in pharmacologically active compounds.

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination enables the formation of carbon-nitrogen bonds by coupling an aryl halide with an amine in the presence of a palladium catalyst. While the title compound already possesses a benzylamino group, the bromine atom can undergo a second amination

reaction, leading to the synthesis of more complex diamine structures. This reaction is highly valuable for creating molecules with diverse biological activities.

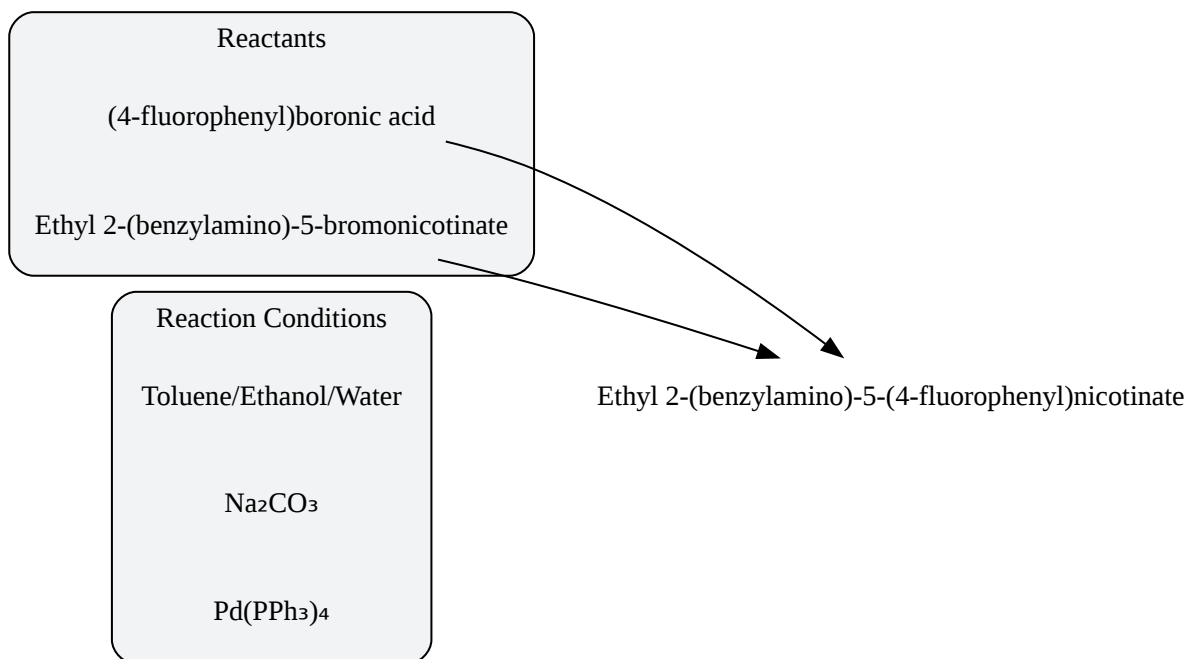
Experimental Protocols

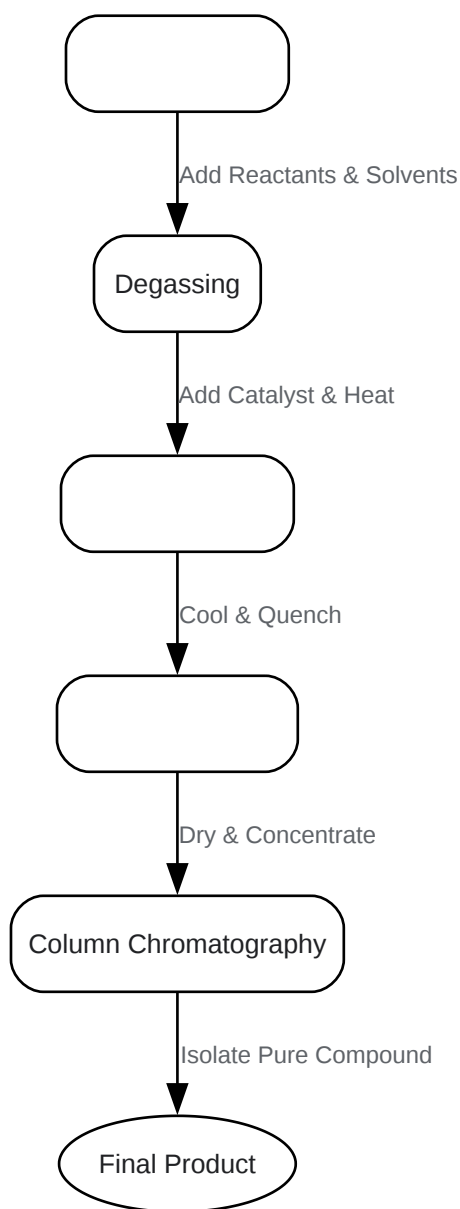
The following section provides a detailed experimental protocol for a Suzuki-Miyaura coupling reaction using **Ethyl 2-(benzylamino)-5-bromonicotinate** as the starting material. This protocol is adapted from a patented synthetic procedure.

Synthesis of Ethyl 2-(benzylamino)-5-(4-fluorophenyl)nicotinate

This protocol describes the palladium-catalyzed Suzuki coupling of **Ethyl 2-(benzylamino)-5-bromonicotinate** with (4-fluorophenyl)boronic acid.

Reaction Scheme:





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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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